

Physicochemical and Radiosynthesis Properties

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Compound of Interest

Compound Name: THK-523

Cat. No.: B611352

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THK-523 is a quinoline derivative designed for high affinity and selectivity to tau protein aggregates. For use in Positron Emission Tomography (PET), it is radiolabeled with fluorine-18 (^{18}F). Key properties are summarized below.

Parameter	Value	Reference
Molecular Weight	282.31 g/mol	[1]
Lipophilicity (LogP _o)	2.91 ± 0.13	[1]
Radiochemical Yield	24% (non-decay corrected)	[1]
Specific Activity	100 GBq/μmol (2.7 Ci/μmol)	[1]

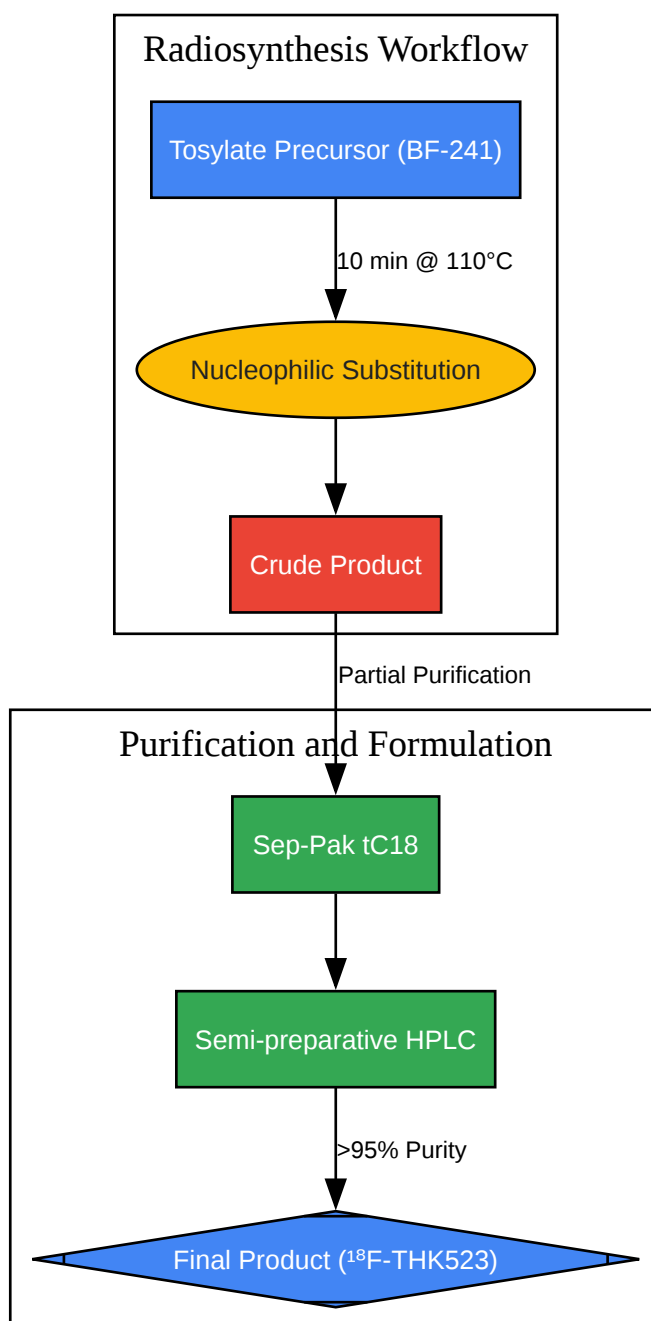
Experimental Protocols

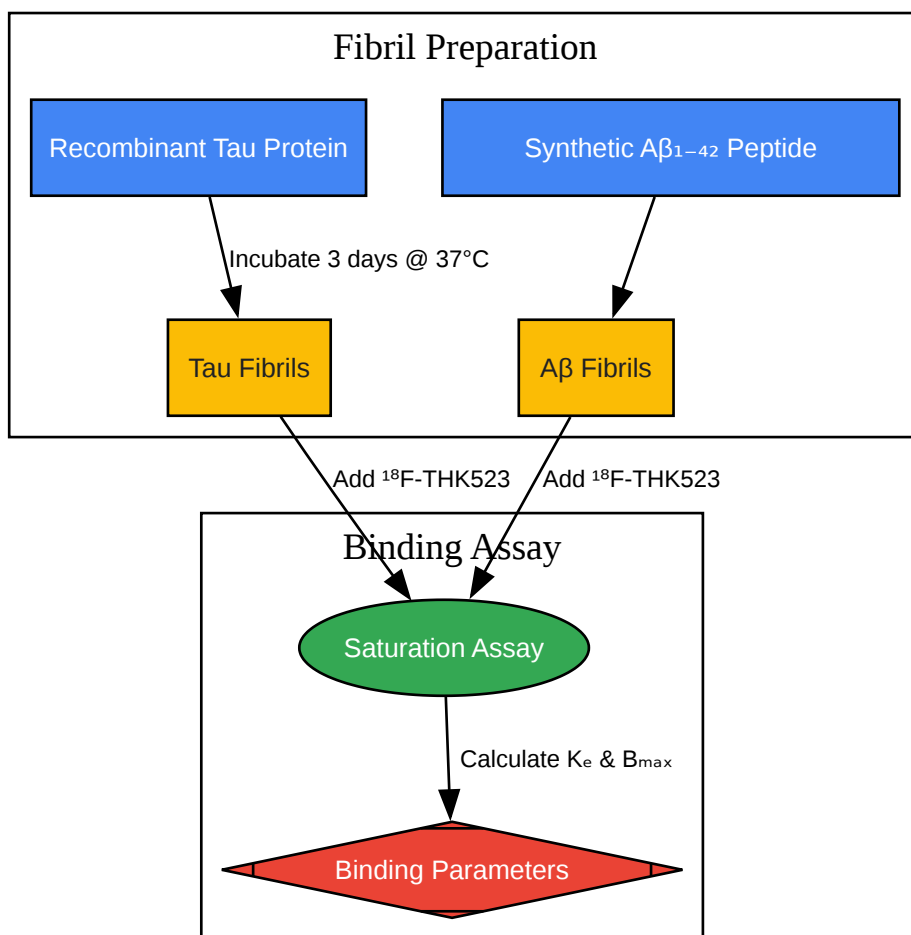
Radiosynthesis of ^{18}F -THK523

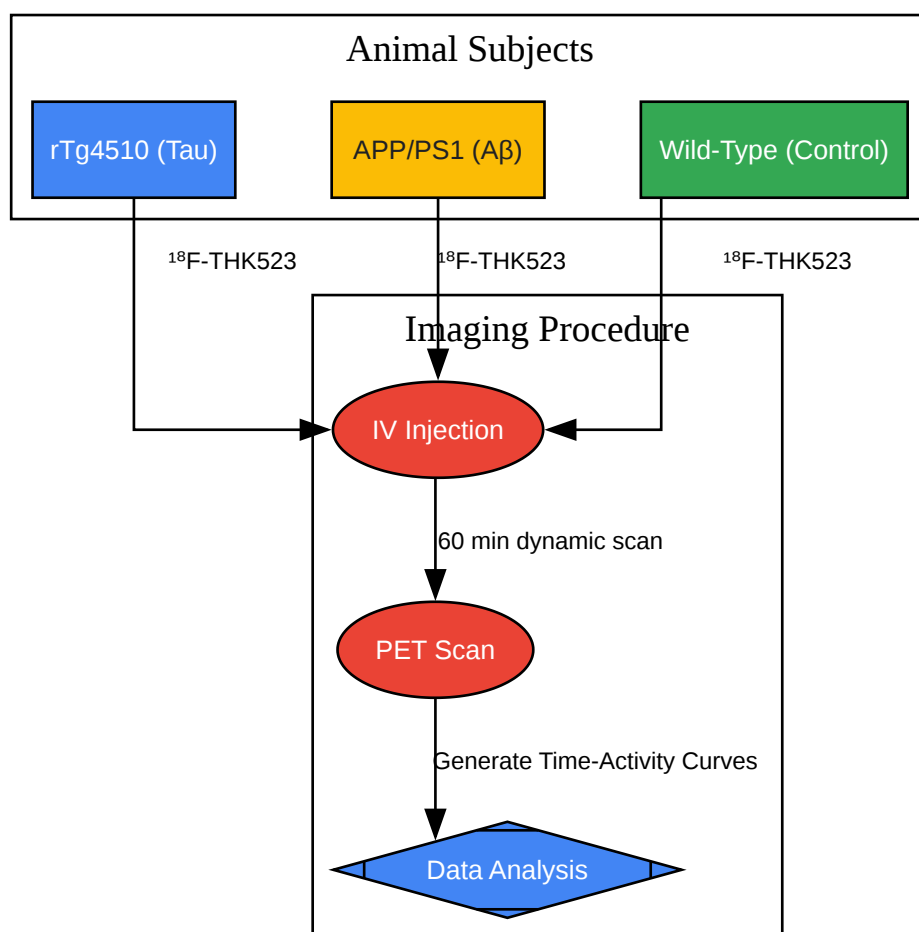
The synthesis of ^{18}F -THK523 involves a nucleophilic substitution reaction.[1]

- **Precursor:** The tosylate precursor, BF-241, is used as the starting material.
- **Reaction:** The precursor undergoes nucleophilic substitution in a reaction lasting 10 minutes at 110°C.
- **Purification:** The crude product is initially purified using an activated Sep-Pak tC18 cartridge.

- Final Purification: Semi-preparative reverse-phase high-pressure liquid chromatography (HPLC) is employed for final purification.
- Formulation: The final product, ^{18}F -THK523, is formulated using a standard tC18 Sep-Pak, achieving over 95% radiochemical purity.







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References

- 1. academic.oup.com [academic.oup.com]
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